

Technical Guide: 4-Epitetracycline-d6 Molecular Weight and Analysis

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Compound of Interest

Compound Name: 4-Epitetracycline-d6

Cat. No.: B12373813

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular properties of **4-Epitetracycline-d6**, a deuterated isotopologue of a tetracycline metabolite. The document details its molecular weight, chemical formula, and presents a comprehensive experimental protocol for its analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantitative Data Summary

The following table summarizes the key molecular identifiers for **4-Epitetracycline-d6**.

Property	Value	Source
Molecular Weight	450.47 g/mol	[1][2]
450.48 g/mol	[3][4]	
450.5 g/mol	[5]	
Monoisotopic Mass	450.19092620 Da	[5]
Molecular Formula	C ₂₂ H ₁₈ D ₆ N ₂ O ₈	[1][2][3]
CAS Number (Unlabeled)	79-85-6	[1][5]

Experimental Protocol: Determination of 4-Epitetracycline-d6 by LC-MS/MS

This section outlines a typical method for the separation, detection, and quantification of **4-Epitetracycline-d6** in a sample matrix. This protocol is based on established methods for the analysis of tetracycline derivatives.

1. Sample Preparation

- **Extraction:** For solid samples (e.g., tissues), homogenization is performed followed by extraction with an appropriate solvent system, such as an oxalic acid solution.
- **Protein Precipitation:** For biological matrices, proteins are removed, often by the addition of trichloroacetic acid.
- **Solid Phase Extraction (SPE):** The extract is cleaned up using a polymeric reversed-phase SPE cartridge to remove interfering substances.
- **Reconstitution:** The eluent from the SPE cartridge is evaporated to dryness under a stream of nitrogen and the residue is reconstituted in a solution compatible with the LC-MS/MS mobile phase (e.g., 0.1% formic acid in a methanol/water mixture).

2. Liquid Chromatography (LC) Conditions

- **Column:** A C18 analytical column is suitable for the separation of tetracyclines.
- **Mobile Phase:** A gradient elution is typically employed using a two-solvent system:
 - **Solvent A:** 0.1% Formic acid in water
 - **Solvent B:** 0.1% Formic acid in acetonitrile or methanol
- **Flow Rate:** A typical flow rate is in the range of 0.2-0.8 mL/min.
- **Column Temperature:** The column is maintained at a constant temperature, for example, 35°C, to ensure reproducible retention times.

- **Injection Volume:** A small volume, typically 2-10 μL , of the reconstituted sample is injected.

3. Mass Spectrometry (MS) Conditions

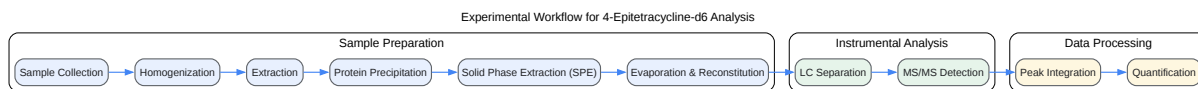
- **Ionization Source:** Electrospray ionization (ESI) in positive ion mode is commonly used for tetracyclines.
- **Detection Mode:** Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for **4-Epitetracycline-d6**.
- **Ion Transitions:** Specific MRM transitions for **4-Epitetracycline-d6** would be determined by infusing a standard solution into the mass spectrometer.
- **Source Parameters:** Parameters such as gas temperature, gas flow, nebulizer pressure, and capillary voltage are optimized to achieve the best signal intensity for the analyte.

4. Data Analysis

- The concentration of **4-Epitetracycline-d6** in the sample is determined by comparing the peak area of its specific MRM transition to a calibration curve generated from standards of known concentrations.
- An internal standard, a structurally similar compound, may be used to correct for variations in sample preparation and instrument response.

Visualizations

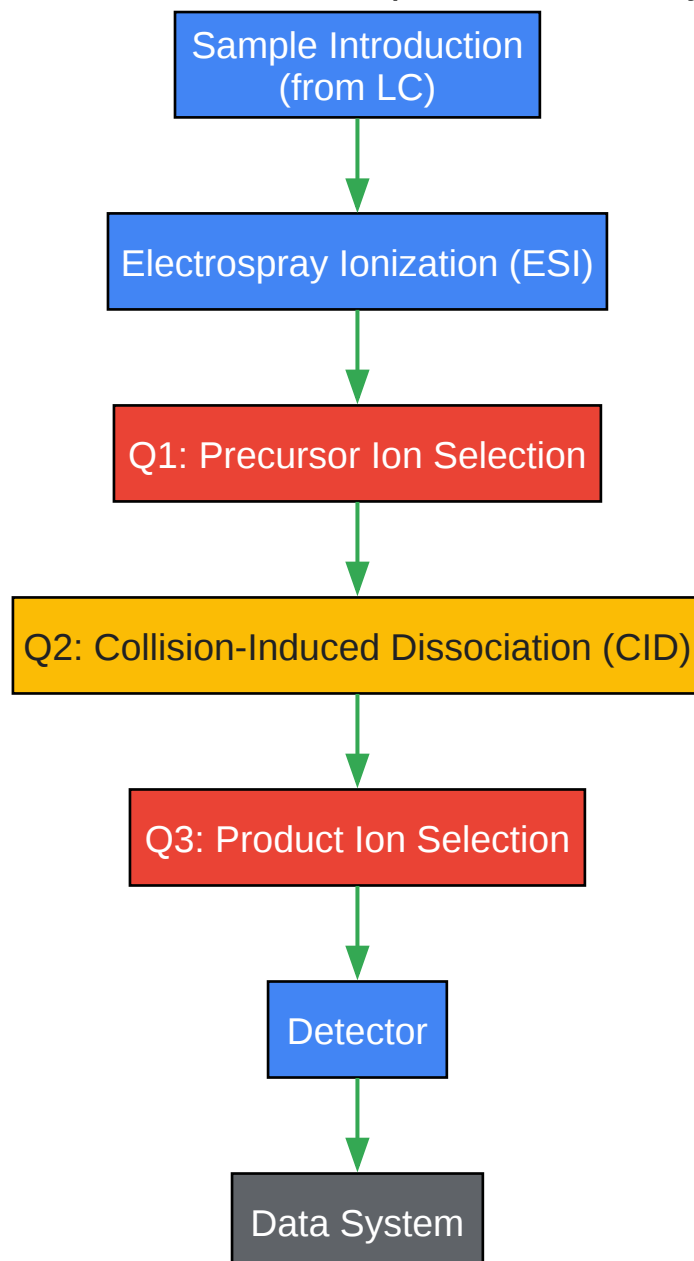
The following diagrams illustrate the experimental workflow for the analysis of **4-Epitetracycline-d6**.



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Caption: A high-level overview of the analytical workflow.

LC-MS/MS Data Acquisition Pathway



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Caption: The path of the analyte through the mass spectrometer.

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